

# Pyridine-2-Sulfonic Acid: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: *pyridine-2-sulfonic acid*

Cat. No.: *B081542*

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This technical guide provides an in-depth overview of the melting and boiling points of **pyridine-2-sulfonic acid**, a compound of significant interest in organic synthesis and pharmaceutical development. This document outlines the available data, details standard experimental protocols for the determination of these physical properties, and discusses the thermal behavior of this important heterocyclic building block.

## Core Physicochemical Data

**Pyridine-2-sulfonic acid** is a white to light yellow crystalline solid.<sup>[1]</sup> Its key physical properties are summarized below. It is worth noting that the reported melting point varies across different sources, which may be attributed to differences in purity or experimental conditions.

Physical Property	Value	Source
Melting Point	210-212 °C	[1]
	244-249 °C	
	252 °C	
Boiling Point	Not available (Decomposes)	

Note on Boiling Point: A defined boiling point for **pyridine-2-sulfonic acid** is not reported in the literature. Aromatic sulfonic acids are known to be thermally unstable and often decompose at elevated temperatures before a boiling point can be reached.[2][3] This decomposition can involve the loss of sulfur dioxide.[3]

## Experimental Protocols

Accurate determination of the melting point is crucial for the identification and purity assessment of **pyridine-2-sulfonic acid**. The following outlines a standard methodology for this measurement.

### Melting Point Determination via the Capillary Method

The capillary method is a widely accepted and standard technique for determining the melting point of a crystalline organic solid.[4][5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[6]
- Capillary tubes (sealed at one end)[5]
- Thermometer or digital temperature probe[5]
- Mortar and pestle[5]
- Sample of **pyridine-2-sulfonic acid**

Procedure:

- **Sample Preparation:** A small amount of dry **pyridine-2-sulfonic acid** is finely ground using a mortar and pestle to ensure a uniform particle size. The open end of a capillary tube is then pressed into the powdered sample.[5] The tube is inverted and tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[6]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. The thermometer or temperature probe should be positioned to accurately measure the temperature of the block.

- Initial Determination: For an unknown sample or to establish an approximate melting range, a rapid heating rate can be used initially.[7]
- Accurate Determination: A fresh sample is prepared and the apparatus is allowed to cool. The temperature is then raised at a slower, controlled rate (e.g., 1-2 °C per minute) as it approaches the approximate melting point.
- Observation and Recording: The temperature at which the first signs of melting are observed (the initial melting point) and the temperature at which the entire sample has turned into a clear liquid (the final melting point) are recorded. This range is the melting point of the sample.[4] A narrow melting range is indicative of a pure compound.[7]

## Boiling Point and Thermal Decomposition Analysis

Given the propensity of sulfonic acids to decompose, a standard boiling point determination using methods like distillation or the Thiele tube method may not be feasible.[8][9][10][11] Instead, techniques to determine the decomposition temperature are more appropriate.

Thermogravimetric Analysis (TGA):

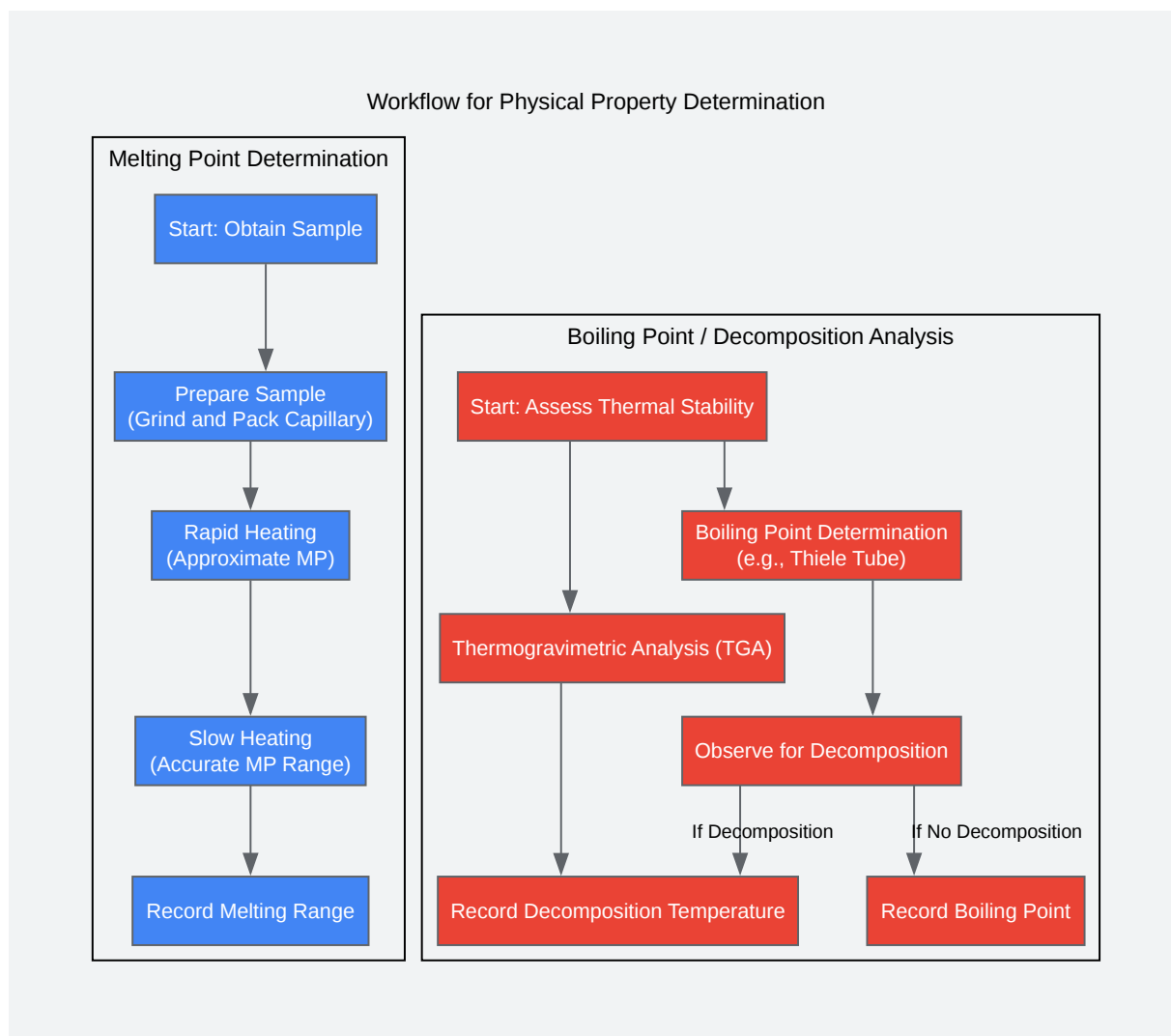
TGA is a highly effective method for determining the thermal stability and decomposition temperature of a compound.

Procedure Outline:

- A small, precisely weighed sample of **pyridine-2-sulfonic acid** is placed in a TGA furnace.
- The sample is heated at a controlled rate in an inert atmosphere (e.g., nitrogen).
- The mass of the sample is continuously monitored as a function of temperature.
- The onset temperature of mass loss indicates the beginning of decomposition.

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for determining the melting and boiling/decomposition points of a solid organic compound like **pyridine-2-sulfonic acid**.



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